

# Spectroscopic Data of 2-Bromo-5-fluoropyridin-4-ol: A Technical Guide

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## Compound of Interest

Compound Name: 2-Bromo-5-fluoropyridin-4-ol

Cat. No.: B1443521

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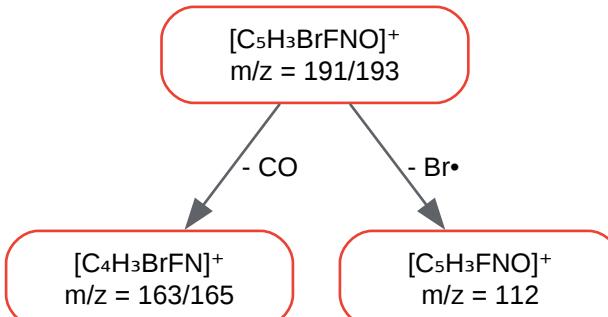
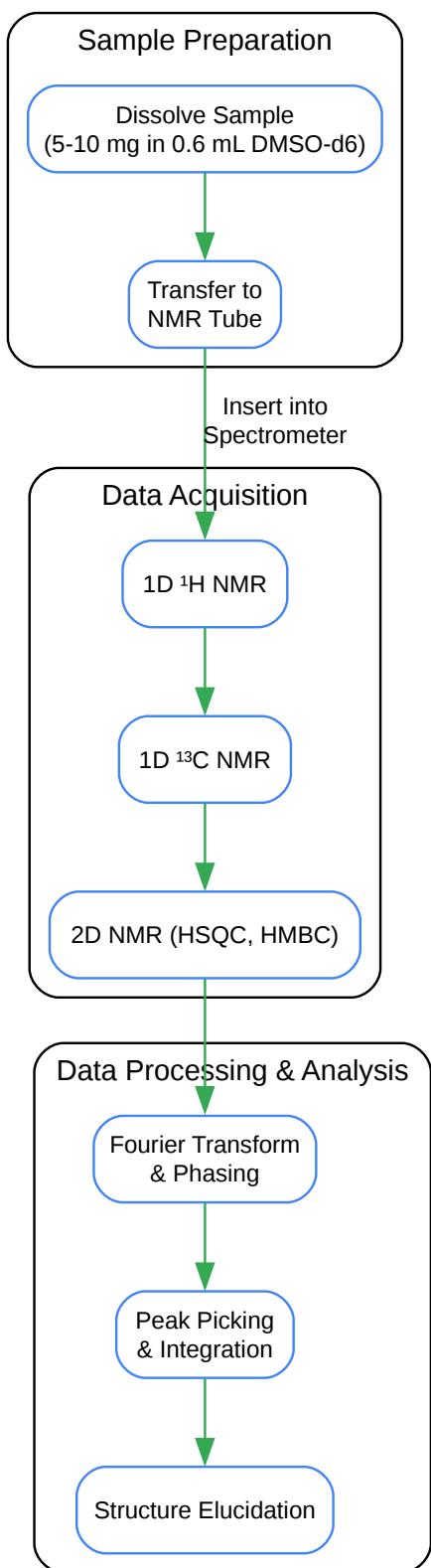
## Introduction

**2-Bromo-5-fluoropyridin-4-ol** is a substituted heterocyclic compound of increasing interest to researchers in medicinal chemistry and materials science. Its utility as a synthetic building block stems from the unique electronic properties conferred by its substituent pattern on the pyridine core. Accurate structural elucidation and characterization are paramount for its application in drug development and organic synthesis. This guide provides an in-depth analysis of the expected spectroscopic signature of **2-Bromo-5-fluoropyridin-4-ol**, focusing on Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

A critical consideration for the analysis of this molecule is its existence in a tautomeric equilibrium. The "pyridin-4-ol" form is in equilibrium with its keto tautomer, 2-Bromo-5-fluoro-1H-pyridin-4-one. For the parent compound, pyridin-4-ol, the pyridone form is known to predominate in the solid state and in most common solvents due to its greater stability.<sup>[1][2]</sup> This guide will therefore primarily discuss the spectroscopic data in the context of the more stable pyridone tautomer.

## Molecular Structure and Tautomerism

The chemical structure and the tautomeric equilibrium between the pyridinol and pyridone forms are fundamental to interpreting the spectroscopic data. The presence of bromine and fluorine atoms introduces significant electronic effects that influence chemical shifts, vibrational frequencies, and fragmentation patterns.



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## References

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- 2. 4-Pyridone - Wikipedia [en.wikipedia.org]
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